

Stephania tetrandra S. Moore extraction

Fangchinoline

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Compound Focus: Fangchinoline

CAS No.: 436-77-1

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Extraction Method Performance Comparison

Extraction Method	Key Solvent System	Target Compound	Extraction Yield (mg/g)	Key Advantages
Supramolecular Solvent (SUPRAS)-UAE [1]	HFB-hexanol in aqueous solution	Fangchinoline	7.11	Higher yield than conventional methods, uses biosurfactants [1]
		Tetrandrine	13.89	
Deep Eutectic Solvent (DES)-UAE [2] [3]	Choline Chloride : Ethylene Glycol (1:2)	Fangchinoline	7.23	Green, low-toxicity, high efficiency, tunable properties [2] [3]
		Tetrandrine	13.36	
Conventional Solvent (for comparison) [2] [3]	Methanol	Total Alkaloids	(Baseline)	Lower efficiency and higher toxicity compared to green methods [2]

Detailed Extraction Protocols

Here are the optimized experimental workflows for the two most effective methods:

Supramolecular Solvent-based Ultrasound-Assisted Extraction (SUPRAS-UAE) [1]

This novel method uses hexafluorobutanol (HFB) as a coacervation agent with alkanol biosurfactants.

- **Solvent Preparation:** SUPRAS is prepared in an aqueous solution containing **hexafluorobutanol (HFB)** as a coacervation and density-regulating agent, and **hexanol** as the amphiphile. The formation is driven by hydrogen-bond and hydrophobic interactions [1].
- **Optimized Parameters:**
 - **Solvent Type:** HFB-hexanol SUPRAS was identified as the most effective [1].
 - **Ultrasound Time, Temperature, and Solvent Volume:** These parameters were investigated and optimized, though the specific optimal values are not detailed in the abstract [1].
- **Procedure:** The plant material is mixed with the prepared SUPRAS and subjected to ultrasound irradiation. After extraction, the mixture is separated, and the target alkaloids are recovered from the SUPRAS phase [1].

Deep Eutectic Solvent-based Ultrasound-Assisted Extraction (DES-UAE) [2] [3]

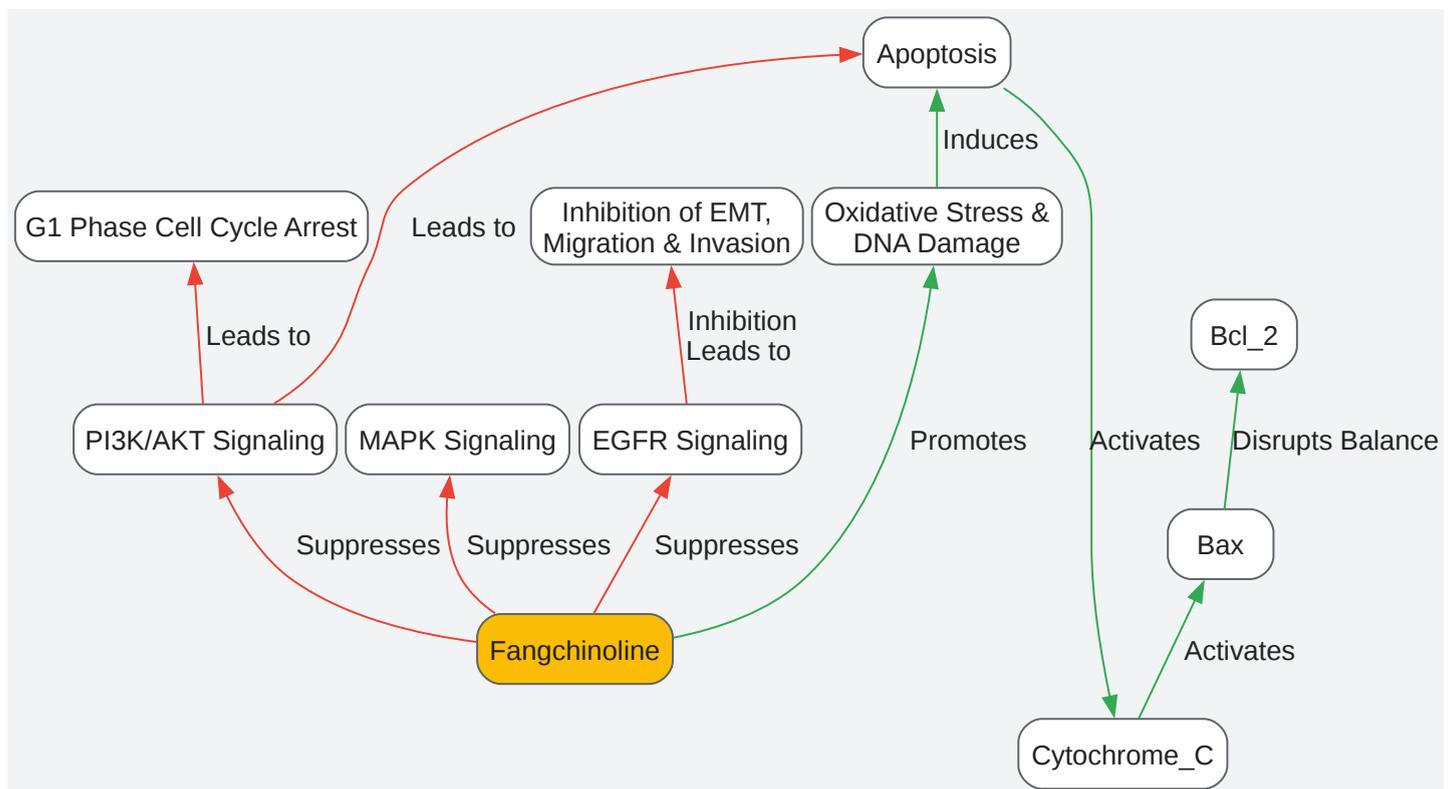
This method employs a green solvent system that is highly efficient for extracting bioactive alkaloids.

- **Solvent Preparation:** The DES is synthesized by heating **choline chloride (HBA)** and **ethylene glycol (HBD)** at a molar ratio of **1:2** at 80°C until a clear, homogeneous liquid forms [2].
- **Optimized Parameters** [2] [3]:
 - **Water Content in DES:** 23% (v/v)
 - **Liquid-Solid Ratio:** 23 mL/g
 - **Extraction Temperature:** 52 °C
 - **Extraction Time:** 82 min
- **Procedure:** The dried and powdered plant material is mixed with the aqueous DES solvent in the specified liquid-solid ratio. The mixture is then extracted in an ultrasonic bath under the optimized temperature and time conditions. The extract is subsequently separated and analyzed.

Pharmacological Activity and Experimental Analysis

Fangchinoline exhibits potent anti-cancer activity by targeting multiple cellular pathways, which is relevant for drug development professionals.

The diagram below illustrates the key signaling pathways and cellular processes through which **Fangchinoline** exerts its anti-cancer effects, as identified in experimental studies.



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Key Experimental Models & Parameters:

- **In Vitro Cytotoxicity (IC₅₀):** The half-maximal inhibitory concentration is a key metric. For example, **Fangchinoline** showed an IC₅₀ of **2.49 μM** in Jurkat T cells (a leukemia cell line) in one study [4]. Its

derivatives have demonstrated IC₅₀ values in the low micromolar range (e.g., **3.28 to 6.16 µM**) against various Hepatocellular Carcinoma (HCC) cell lines, surpassing the first-line drug 5-fluorouracil in activity [5].

- **Mechanism Assays:** Evidence for the depicted mechanisms comes from:
 - **Flow Cytometry:** Used to analyze cell cycle arrest (e.g., at G1 phase) and apoptosis (using Annexin V/PI staining) [6] [7].
 - **Western Blotting:** Confirmed the downregulation of proteins in the PI3K/AKT and MAPK pathways, as well as proteins like Bcl-2, and the upregulation of Bax and cleaved caspase-3 [6] [7].
 - **Network Pharmacological Analysis:** A computational method used to predict and identify key targets like EGFR and the PI3K/AKT pathway [7].

Alternative Production Method

Beyond direct plant extraction, **hairy root culture** is an emerging sustainable biotechnology for producing *Stephania tetrandra* alkaloids.

- **Process:** The leaves of *S. tetrandra* are infected with *Agrobacterium rhizogenes* to induce genetically transformed "hairy roots" [8].
- **Optimization:** Studies have optimized this process, finding that the **Woody Plant Medium (WPM)** and a cultivation time of **five weeks** supported high root growth and tetrandrine production [8]. This method is being scaled up in bioreactors like bubble column and mist trickling systems [8].

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